

2-Bromo-5-fluoro-nicotinic acid safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Bromo-5-fluoro-nicotinic acid

Cat. No.: B1372940

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An In-Depth Technical Guide to the Safe Handling of **2-Bromo-5-fluoro-nicotinic Acid** and Its Isomer

A Note on Isomeric Specificity

This guide addresses the safety information for halogenated pyridine carboxylic acids, a class of compounds frequently used as intermediates in pharmaceutical and agrochemical research. The user specifically requested data for **2-Bromo-5-fluoro-nicotinic acid** (CAS No. 38186-89-9). However, publicly available, detailed Safety Data Sheet (SDS) information is far more comprehensive for its structural isomer, 2-Bromo-5-fluoroisonicotinic acid (CAS No. 885588-12-5).

Given their structural similarity, their hazard profiles are expected to be closely related. Therefore, this guide synthesizes the robust data available for the isonicotinic acid isomer to provide a reliable and cautious framework for handling both compounds. Researchers must treat **2-Bromo-5-fluoro-nicotinic acid** with, at minimum, the same level of precaution.

Section 1: Compound Identification and Hazard Overview

1.1. Chemical Identity

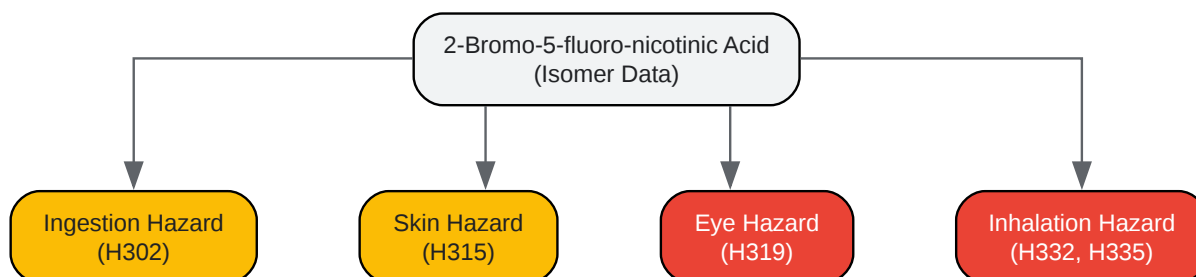
- Target Compound: **2-Bromo-5-fluoro-nicotinic acid**

- Synonyms: 2-bromo-5-fluoropyridine-3-carboxylic acid[1]
- CAS Number: 38186-89-9[1]
- Molecular Formula: C₆H₃BrFNO₂[1]
- Molecular Weight: 219.99 g/mol [1]
- Primary Data Source Compound: 2-Bromo-5-fluoroisonicotinic acid
 - Synonyms: 2-Bromo-5-fluoro-4-pyridinecarboxylic acid[2], 2-Bromo-4-carboxy-5-fluoropyridine[3]
 - CAS Number: 885588-12-5[2][3][4]
 - Molecular Formula: C₆H₃BrFNO₂[5]
 - Molecular Weight: 220.00 g/mol [5]

1.2. GHS Hazard Classification This compound is classified as hazardous. The primary risks involve irritation and acute toxicity upon exposure. The Globally Harmonized System (GHS) classification mandates a "Warning" signal word.[2][3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][3]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation[2][3]

1.3. Visualized Hazard Summary The following diagram illustrates the primary routes of exposure and their associated health effects, providing an immediate visual reference for laboratory personnel.



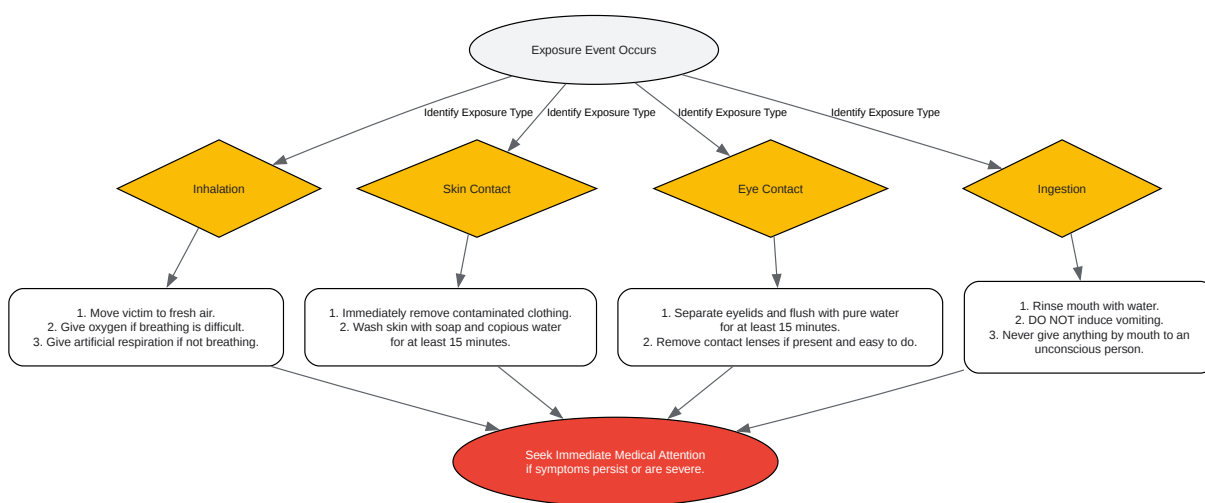
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Caption: GHS hazard overview for 2-Bromo-5-fluoro-(iso)nicotinic acid.

Section 2: Emergency Procedures and First-Aid Measures

Immediate and appropriate first-aid is critical to mitigate harm from exposure. The following protocols are based on standard laboratory practice for irritant and acutely toxic compounds.

2.1. First-Aid Workflow The decision-making process for responding to an exposure event should be clear and systematic.



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Caption: Emergency first-aid workflow for exposure incidents.

2.2. Detailed First-Aid Instructions

- If Inhaled: Move the victim into fresh air.[3][5] If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[3][5] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3][5]
- Following Skin Contact: Immediately take off contaminated clothing and shoes.[3][4] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][5] If skin irritation persists, consult a physician.[4][6]

- Following Eye Contact: Promptly rinse the eyes with pure water for at least 15 minutes, ensuring to separate the eyelids with fingers for adequate flushing.[\[3\]](#)[\[4\]](#) If eye irritation continues, seek medical advice.[\[6\]](#)[\[7\]](#)
- Following Ingestion: Rinse the mouth thoroughly with water.[\[3\]](#)[\[5\]](#) Never induce vomiting.[\[3\]](#)[\[5\]](#) Do not give anything by mouth to an unconscious individual.[\[3\]](#)[\[5\]](#) Call a doctor or Poison Control Center immediately.[\[3\]](#)[\[5\]](#)

Section 3: Safe Handling, Storage, and Exposure Control

Proactive measures are essential to prevent exposure. This involves a combination of engineering controls, administrative protocols, and personal protective equipment (PPE).

3.1. Engineering Controls & Handling Procedures The primary engineering control is to handle this product exclusively within a chemical fume hood to manage vapors and dust.[\[4\]](#)

- Ventilation: Always work in a well-ventilated place.[\[3\]](#)[\[5\]](#)
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[\[3\]](#)[\[5\]](#)
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[3\]](#)[\[5\]](#) Keep the material away from heat, flames, and sparks.[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[4\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[7\]](#) Contaminated work clothing should not be allowed out of the workplace.

3.2. Personal Protective Equipment (PPE) The selection of PPE is dictated by the compound's hazard profile. The rationale is to create a complete barrier against all potential routes of exposure.

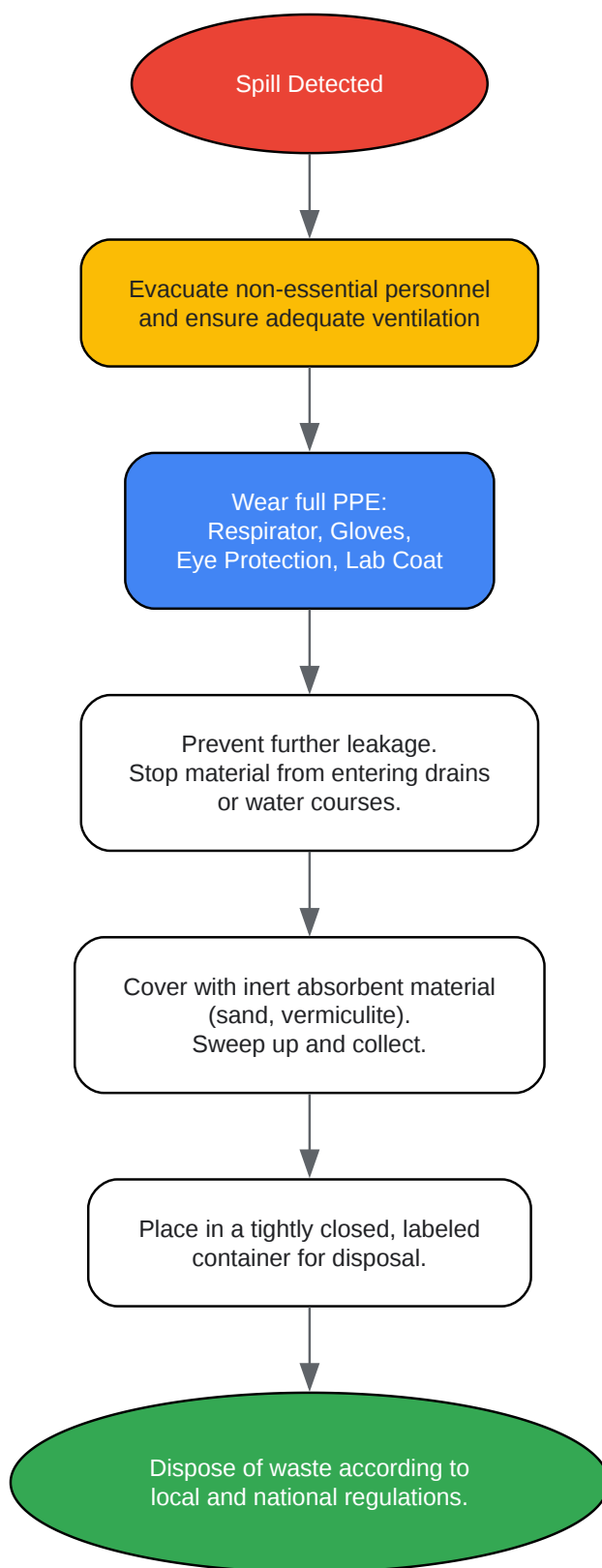
PPE Type	Specification	Rationale for Use
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against splashes and dust, preventing serious eye irritation (H319).[4][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing.	Prevents direct contact that causes skin irritation (H315).[3][4]
Respiratory Protection	Approved mask or respirator (e.g., N95 for dust or appropriate cartridge respirator).	Required to prevent inhalation of harmful dust or vapors, which can cause respiratory irritation (H332, H335).[4]

3.3. Storage Conditions

- Container: Store in a tightly closed container when not in use.[3][7]
- Environment: Keep in a cool, dry, and well-ventilated area.[7] Some sources recommend refrigerated storage.[4]
- Incompatibilities: Store away from incompatible substances, particularly oxidizing agents.[4]

Section 4: Accidental Release and Fire-Fighting Measures

4.1. Accidental Release Protocol A spill requires a controlled, systematic response to contain the material, protect personnel, and prevent environmental contamination.



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Caption: Step-by-step protocol for managing an accidental spill.

- Personal Precautions: Avoid dust formation and contact with the material.[\[3\]](#)[\[5\]](#) Wear suitable personal protective equipment as detailed in Section 3.2.[\[4\]](#)
- Environmental Precautions: Do not allow the material to enter drains, waterways, or soil.[\[4\]](#)
[\[7\]](#)
- Methods for Cleaning Up: Mix the spilled solid with sand or a similar inert absorbent material.
[\[4\]](#) Sweep up the mixture and place it into a suitable, tightly closed container for disposal.[\[4\]](#)
[\[5\]](#)

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Specific Hazards: Combustion may produce hazardous gases.
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), hydrogen fluoride (HF), and hydrogen bromide (HBr).[\[4\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[3\]](#)[\[4\]](#)

Section 5: Stability, Reactivity, and Toxicological Profile

5.1. Stability and Reactivity

- Chemical Stability: The material is stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[4\]](#)
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form toxic gases such as carbon oxides, nitrogen oxides, hydrogen fluoride, and hydrogen bromide.[\[4\]](#)

5.2. Toxicological and Ecological Information

- **Toxicological Data:** Comprehensive toxicological studies for this specific compound are not readily available in the provided search results.[4][8] The GHS classification (harmful if swallowed/inhaled) is based on data from similar compounds and predictive models. The absence of detailed data necessitates handling the compound with a high degree of caution, assuming it has the potential for significant toxicity.
- **Ecological Data:** There is no specific data available regarding the ecotoxicity of this compound.[4] It is imperative to prevent its release into the environment, as its effects on aquatic and terrestrial life are unknown.[5]

Section 6: Disposal Considerations

The disposal of **2-Bromo-5-fluoro-nicotinic acid** and its contaminated materials must be handled as hazardous waste.

- **Waste Disposal Method:** Disposal must be conducted in strict accordance with all applicable federal, state, and local environmental regulations.[4] Contact a licensed professional waste disposal service to arrange for removal.

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